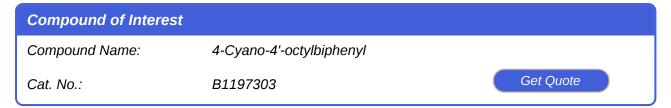


CAS number 52709-84-9 material safety data sheet (MSDS)

Author: BenchChem Technical Support Team. Date: December 2025



An In-depth Technical Guide to 4'-Octyl[1,1'-biphenyl]-4-carbonitrile (CAS 52709-84-9)

This technical guide provides a comprehensive overview of 4'-Octyl[1,1'-biphenyl]-4-carbonitrile, a well-studied liquid crystal material. The information is tailored for researchers, scientists, and professionals in materials science and related fields.

Chemical Identity

4'-Octyl[1,1'-biphenyl]-4-carbonitrile, commonly known as 8CB, is a prominent member of the cyanobiphenyl series of liquid crystals.[1][2] Its molecular structure consists of a rigid biphenyl core, a flexible octyl alkyl chain, and a polar cyano group.[1][2] This combination of a flexible chain and a rigid core is responsible for its liquid crystalline properties.

Table 1: Chemical Identifiers



Identifier	Value
CAS Number	52709-84-9[1][3][4][5][6][7]
Molecular Formula	C21H25N[1][2][5][6][7]
Molecular Weight	291.43 g/mol [3][4][5][6]
IUPAC Name	4'-(octan-1-yl)-[1,1'-biphenyl]-4-carbonitrile
Common Synonyms	4-Cyano-4'-octylbiphenyl, 8CB, 4'-n-Octyl-4-biphenylcarbonitrile[1][2]
InChI Key	CSQPODPWWMOTIY-UHFFFAOYSA-N[3][4]
SMILES	CCCCCCc1ccc(cc1)-c2ccc(cc2)C#N[3][4]

Physicochemical and Thermal Properties

8CB is a thermotropic liquid crystal, meaning its phase transitions are temperature-dependent. [3] It exhibits several distinct phases, including crystalline, smectic A, nematic, and isotropic liquid phases.[3]

Table 2: Physicochemical and Optical Properties



Property	Value	Conditions
Physical Form	White or colorless solid; liquid crystal (nematic)[7]	Room Temperature
Melting Point	20-22 °C	
Boiling Point	218 °C	at 2 mmHg[1]
Flash Point	>110 °C (>230 °F)	Closed cup
Density	1.00 ± 0.1 g/cm ³	Predicted
Water Solubility	Insoluble	
Refractive Index (n _e)	1.673	at 27 °C[4]
Refractive Index (n _o)	1.516	at 27 °C[4]
Dielectric Permittivity (ε)	12.8	at 39.4 °C[4]
Dielectric Permittivity (ε⊥)	6.65	at 39.4 °C[4]

Table 3: Thermal Properties and Phase Transitions

Transition	Temperature (°C)	Notes
Crystalline to Smectic A	~21	Transition from solid to a more ordered liquid crystal phase.
Smectic A to Nematic	~33.5	Transition to a less ordered liquid crystal phase.
Nematic to Isotropic	~40.5	Transition to a true liquid phase (clearing point).

Note: Phase transition temperatures can vary slightly depending on purity and experimental conditions.

Safety and Hazard Information



8CB is classified as hazardous under the 2012 OSHA Hazard Communication Standard.[8] It is important to handle this chemical with appropriate safety precautions.

Table 4: GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Acute Toxicity, Dermal	4	H312: Harmful in contact with skin
Skin Irritation	2	H315: Causes skin irritation
Eye Irritation	2	H319: Causes serious eye irritation
Acute Toxicity, Inhalation	4	H332: Harmful if inhaled
Specific Target Organ Toxicity - Single Exposure	3	H335: May cause respiratory irritation

Handling and Personal Protective Equipment

- Engineering Controls: Use in a well-ventilated area.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear safety glasses with side-shields or chemical goggles.
 - Skin Protection: Wear protective gloves and clothing to prevent skin exposure.
 - Respiratory Protection: Under normal use conditions, respiratory protection is not required.
 If dusts or aerosols are generated, use a NIOSH-approved respirator.

First Aid Measures

- In case of eye contact: Rinse immediately with plenty of water for at least 15 minutes. Get medical attention.
- In case of skin contact: Wash off immediately with plenty of soap and water for at least 15 minutes. If skin irritation persists, call a physician.



- If inhaled: Remove to fresh air. If not breathing, give artificial respiration. Get medical attention if symptoms occur.
- If swallowed: Clean mouth with water and drink plenty of water afterwards. Get medical attention if symptoms occur.

Storage

Store in a tightly closed container in a dry and well-ventilated place.

Biological Activity and Toxicological Information

Extensive searches of scientific literature did not yield any significant data on the interaction of 4'-Octyl[1,1'-biphenyl]-4-carbonitrile with biological signaling pathways. Its primary application and area of study are in materials science. While a structurally related compound, 4-octylphenol, has been shown to have biological and toxic effects, this information is not directly applicable to 8CB.[9] Detailed toxicological studies for 8CB are limited beyond the basic hazard classifications provided in safety data sheets.

Experimental Protocols and Methodologies

8CB is a model compound for studying the physical properties of liquid crystals. Below are summaries of common experimental techniques used in its characterization.

Differential Scanning Calorimetry (DSC) for Phase Transition Analysis

DSC is used to determine the temperatures and enthalpy changes of phase transitions in 8CB.

- Methodology:
 - A small, precisely weighed sample of 8CB is hermetically sealed in an aluminum pan.
 - An empty sealed pan is used as a reference.
 - The sample and reference are heated and cooled at a controlled rate (e.g., 5, 10, or 20
 °C/min).[3]



- The heat flow into or out of the sample relative to the reference is measured as a function of temperature.
- Endothermic and exothermic peaks in the heat flow curve correspond to phase transitions.



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Workflow for DSC analysis of 8CB phase transitions.

Transmission Ellipsometry for Optical Characterization

This technique measures the change in polarization of light upon reflection from or transmission through a sample to determine its optical properties and thickness.

- Methodology:
 - A free-standing film of 8CB is created.
 - A polarized light beam is passed through the film at varying angles of incidence.
 - A photo-elastic modulator (PEM) is used to analyze the phase difference between the extraordinary and ordinary rays of the transmitted light.
 - The experimental data is fitted to a theoretical model to determine the film thickness and the anisotropy of the refractive indices.[10]

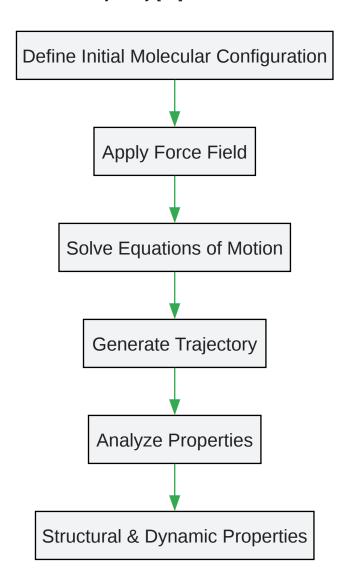
Molecular Dynamics (MD) Simulation

MD simulations are used to model the behavior of 8CB molecules at the atomic level to understand their structural and dynamic properties.

· Methodology:



- An initial configuration of 8CB molecules in a simulation cell is defined.
- The forces between atoms are calculated using a force field.
- Newton's equations of motion are solved numerically to simulate the movement of atoms over time.
- Properties such as orientational order parameter, layer spacing, and film thickness are calculated from the simulation trajectory.[10]



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Logic flow of a molecular dynamics simulation for 8CB.

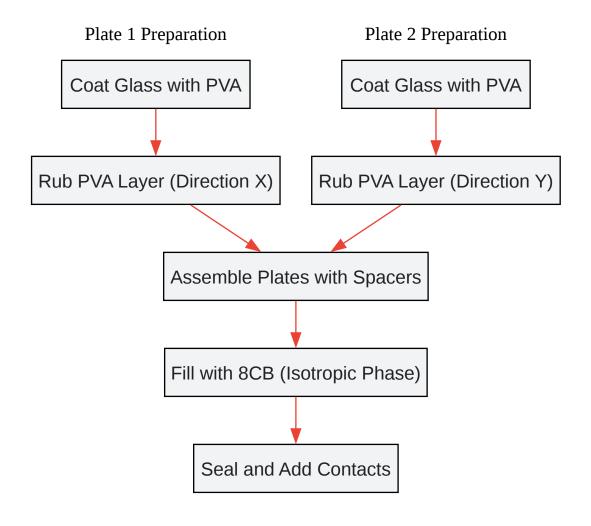


Fabrication of a Liquid Crystal Cell

While the following protocol is for a related compound (5CB), the principles are directly applicable to creating a test cell for 8CB.

- Methodology:
 - Substrate Coating: Two conductive glass plates are coated with a thin layer of polyvinyl alcohol (PVA).
 - Alignment Layer Creation: The PVA layer on each plate is gently rubbed in a single direction to create microscopic grooves. The rubbing directions on the two plates are set perpendicular to each other.
 - Cell Assembly: The two glass plates are placed together with the PVA-coated sides facing inward, separated by a small gap using spacers.
 - Filling: The liquid crystal (8CB) is introduced into the gap between the plates via capillary action in its isotropic phase (heated).
 - Sealing and Connection: The cell is sealed, and electrical contacts are made to the conductive layers of the glass plates.





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Experimental workflow for fabricating a liquid crystal cell.

Applications in Research and Technology

The primary use of 4'-Octyl[1,1'-biphenyl]-4-carbonitrile is in the field of materials science and liquid crystal technology.

- Liquid Crystal Displays (LCDs): Its liquid crystalline properties are fundamental to the operation of some types of LCDs.[1][2]
- Fundamental Research: It serves as a model system for studying phase transitions,
 molecular interactions, and the physical properties of liquid crystals.[1]



 Materials Science: The unique thermal and optical properties of 8CB make it a valuable component in the development of new materials with specific, tunable characteristics.[1]

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- To cite this document: BenchChem. [CAS number 52709-84-9 material safety data sheet (MSDS)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1197303#cas-number-52709-84-9-material-safety-data-sheet-msds]

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